

Application Notes and Protocols for Measuring Kinetensin-Induced Calcium Mobilization

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Compound of Interest

Compound Name: *Kinetensin*

Cat. No.: *B549852*

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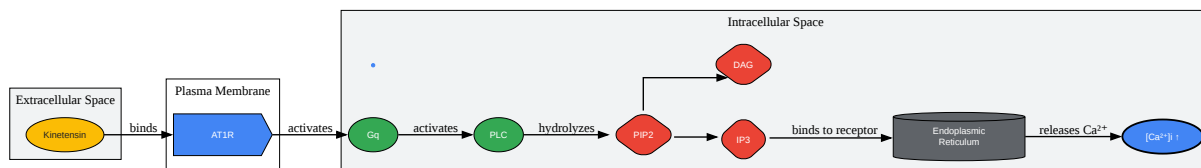
For Researchers, Scientists, and Drug Development Professionals

Introduction

Kinetensin is a nonapeptide that has been identified as a biased agonist for the Angiotensin II Type 1 Receptor (AT1R). Unlike the endogenous ligand angiotensin II, which robustly activates both G-protein and β -arrestin pathways, **kinetensin** preferentially activates the β -arrestin pathway with only a fractional activation of the G-protein pathway responsible for calcium mobilization. The AT1R is a G-protein coupled receptor (GPCR) that, upon canonical activation, couples to Gq/11 proteins. This coupling initiates a signaling cascade involving the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptor on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca^{2+}).^{[1][2]} Measuring this transient increase in intracellular calcium is a key method for assessing the G-protein-mediated activity of AT1R agonists like **kinetensin**.

These application notes provide detailed protocols for quantifying **kinetensin**-induced calcium mobilization in mammalian cell lines, utilizing common fluorescent calcium indicators.

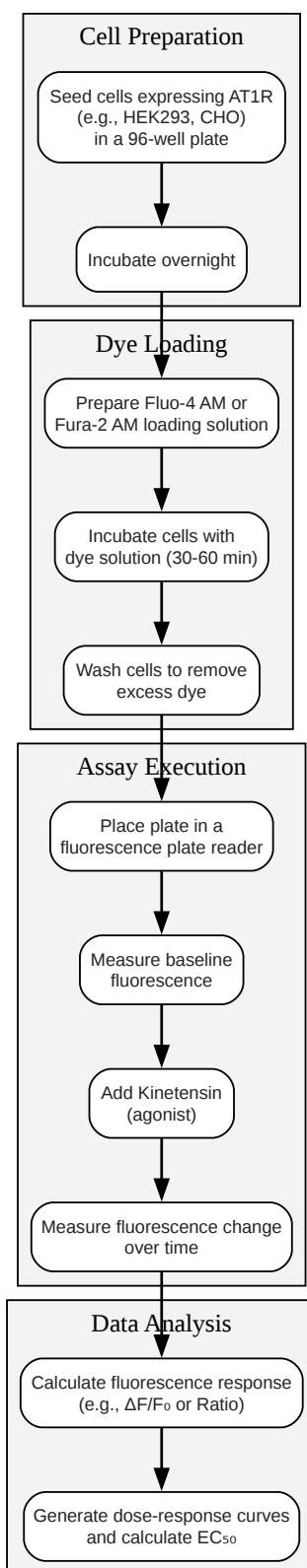
Signaling Pathway of Kinetensin-Induced Calcium Mobilization



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Caption: **Kinetensin**-induced calcium mobilization pathway.

Experimental Workflow for Calcium Mobilization Assay



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References

- 1. ionbiosciences.com [ionbiosciences.com]
- 2. Ca²⁺ Mobilization Assay - Creative Bioarray [dda.creative-bioarray.com]
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